

Incompatible materials with 2-Methyl-1-nitronaphthalene

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Compound of Interest

Compound Name: 2-Methyl-1-nitronaphthalene

Cat. No.: B7767378

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Technical Support Center: 2-Methyl-1-nitronaphthalene

This guide provides essential safety information regarding materials incompatible with **2-Methyl-1-nitronaphthalene**. Adherence to these guidelines is critical to prevent vigorous, potentially explosive, reactions in a laboratory setting.

Frequently Asked Questions (FAQs)

Q1: What are the primary chemical hazards associated with **2-Methyl-1-nitronaphthalene**?

2-Methyl-1-nitronaphthalene is classified as an aromatic nitro compound. Compounds in this family can act as strong oxidizing agents. The primary hazards include the potential for vigorous, and sometimes explosive, reactions when brought into contact with incompatible substances.^{[1][2][3]}

Q2: Which specific classes of chemicals are incompatible with **2-Methyl-1-nitronaphthalene**?

The main classes of incompatible chemicals are strong reducing agents and strong bases.^{[1][2][3]} Mixing **2-Methyl-1-nitronaphthalene** with these substances can initiate a hazardous reaction.

Q3: Can you provide examples of incompatible reducing agents?

Yes. A vigorous reaction that may culminate in a detonation can occur if **2-Methyl-1-nitronaphthalene** is mixed with reducing agents.[1][2][3] Examples include, but are not limited to:

- Hydrides (e.g., Sodium hydride, Lithium aluminum hydride)
- Sulfides (e.g., Sodium sulfide, Potassium sulfide)
- Nitrides (e.g., Sodium nitride)

Q4: What is the risk of mixing **2-Methyl-1-nitronaphthalene** with bases?

Aromatic nitro compounds like **2-Methyl-1-nitronaphthalene** may explode in the presence of a strong base.[1][2] This reaction can occur even in the presence of water or organic solvents.[1][2] It is crucial to avoid contact with bases such as:

- Sodium hydroxide (NaOH)[1][2]
- Potassium hydroxide (KOH)[1][2]

Q5: Are there any other storage conditions I should be aware of?

2-Methyl-1-nitronaphthalene should be stored in a cool, dry, well-ventilated area away from incompatible substances.[4] The container should be kept tightly closed when not in use.[4]

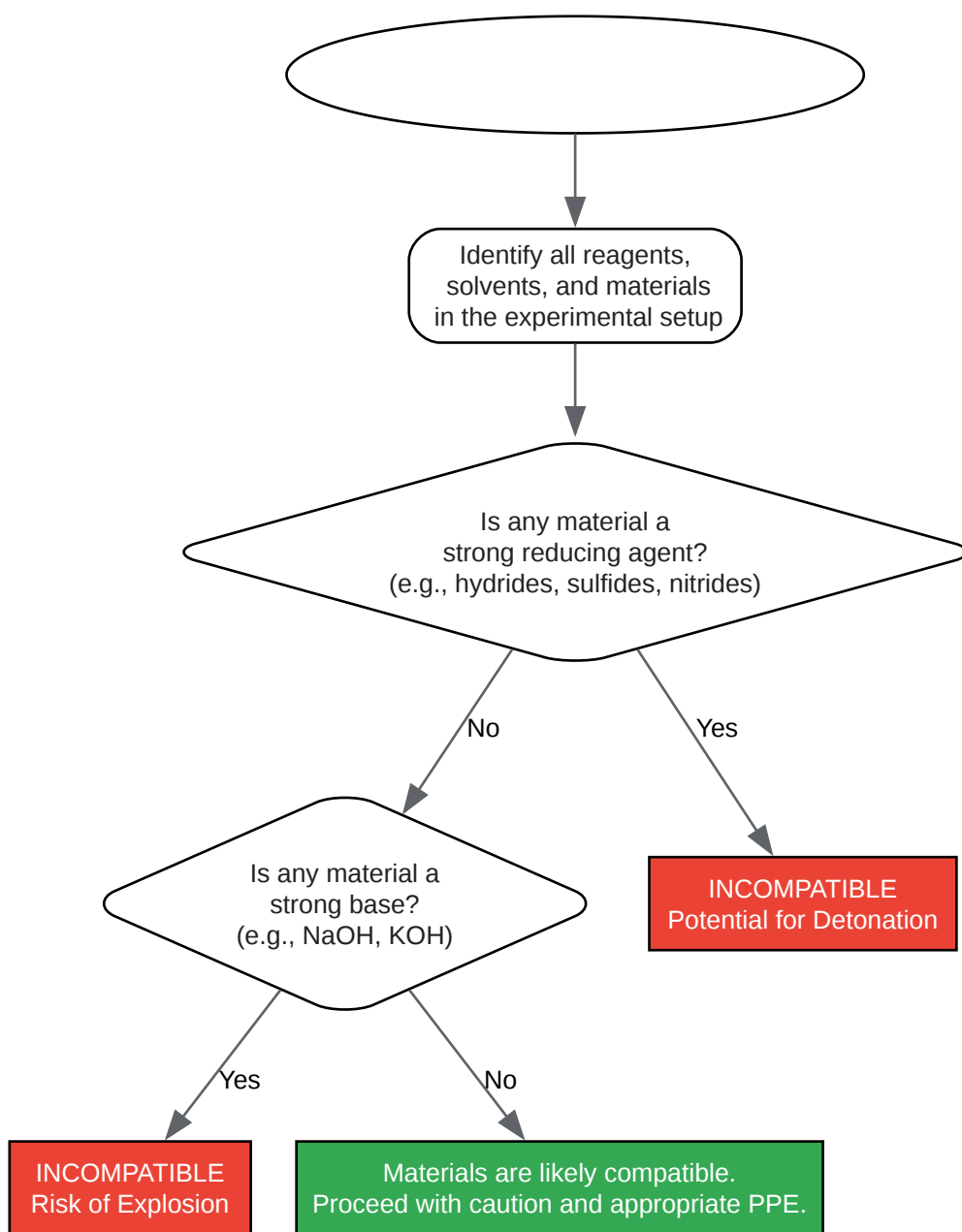
Incompatible Materials Summary

Incompatible Material Class	Specific Examples	Potential Hazard
Strong Reducing Agents	Sodium hydride, Lithium aluminum hydride, Sodium sulfide, Potassium sulfide, Sodium nitride	Vigorous reaction, potential for detonation.[1][2]
Strong Bases	Sodium hydroxide, Potassium hydroxide	Risk of explosion, even in the presence of water or organic solvents.[1][2]

Experimental Protocol: Material Compatibility Test

Given the hazardous nature of the incompatibility reactions, it is strongly advised NOT to perform any direct compatibility tests in a standard laboratory setting. The information provided in the Safety Data Sheets and chemical literature should be considered the definitive guide for safe handling and storage. The risk of detonation or explosion is significant and performing such tests would be extremely dangerous.

Logical Workflow for Material Compatibility



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Caption: Decision workflow for assessing material compatibility with **2-Methyl-1-nitronaphthalene**.

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